

Comparative Analysis of CAY10746 and Y-27632 as ROCK Inhibitors

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Compound of Interest

Compound Name: CAY10746

Cat. No.: B10821377

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In the landscape of pharmacological research, particularly in the study of cellular processes regulated by Rho-associated coiled-coil containing protein kinase (ROCK), the selection of a potent and specific inhibitor is paramount. This guide provides a detailed comparison of two prominent ROCK inhibitors, **CAY10746** and Y-27632, focusing on their inhibitory potency (IC₅₀), the signaling pathway they target, and the experimental methodologies used to characterize them. This objective analysis is intended to assist researchers, scientists, and drug development professionals in making informed decisions for their experimental designs.

Potency Comparison: IC₅₀ Values

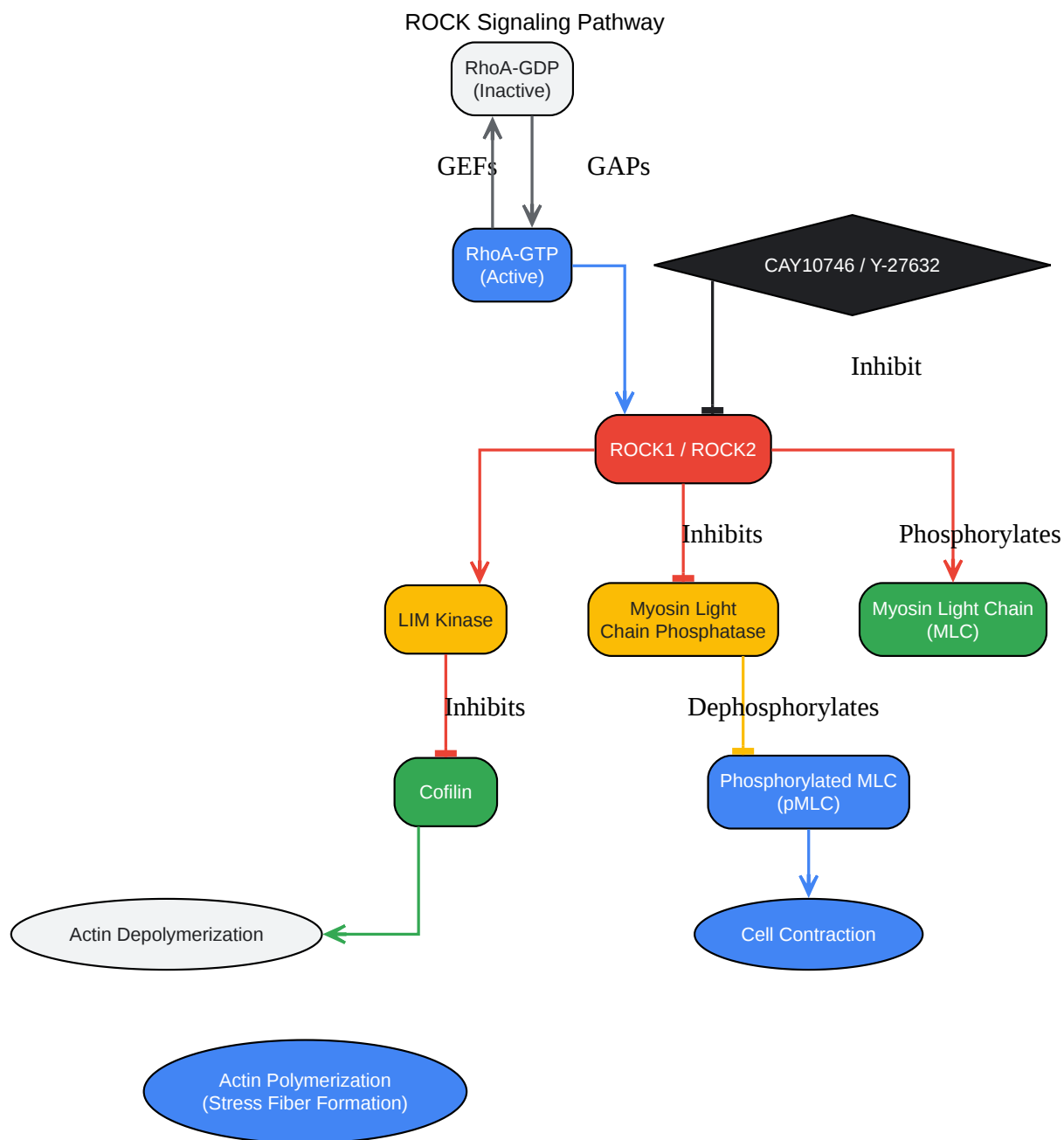
The half-maximal inhibitory concentration (IC₅₀) is a critical measure of a drug's potency. The following table summarizes the reported IC₅₀ values for **CAY10746** and Y-27632 against the two isoforms of ROCK, ROCK1 and ROCK2.

Compound	Target	IC ₅₀ (nM)	Ki (nM)
CAY10746	ROCK1	14[1]	Not Reported
ROCK2	3[1]	Not Reported	
Y-27632	ROCK1	140 - 220[2]	220[2]
ROCK2	140 - 220[2]	300[2]	

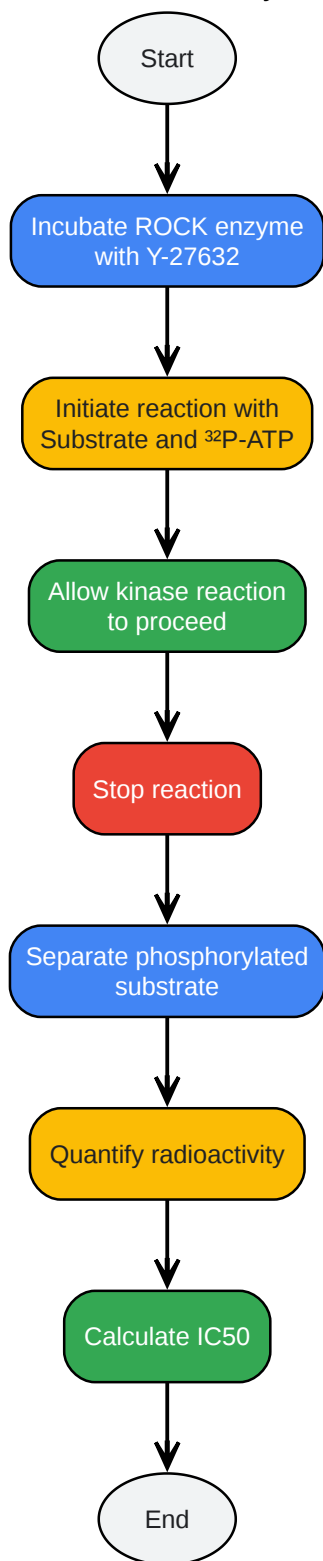
Based on the available data, **CAY10746** demonstrates significantly higher potency against both ROCK1 and ROCK2 in comparison to Y-27632. Notably, **CAY10746** exhibits a greater selectivity for ROCK2 over ROCK1.

The ROCK Signaling Pathway

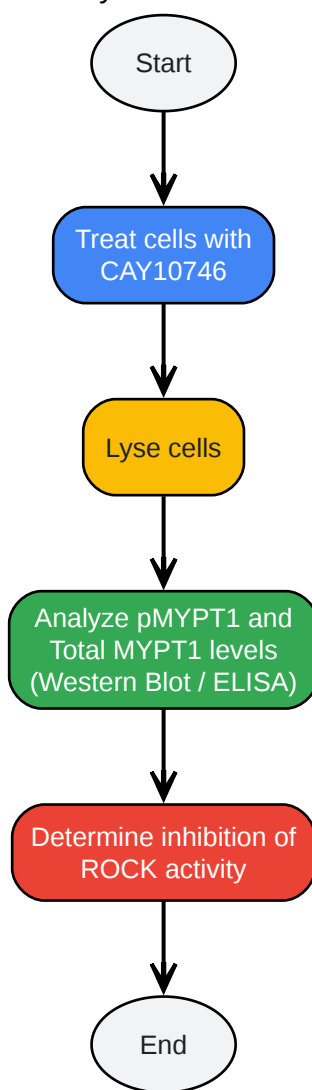
Both **CAY10746** and Y-27632 exert their effects by inhibiting the kinase activity of ROCK1 and ROCK2. These kinases are key effectors of the small GTPase RhoA and play a crucial role in regulating cellular functions such as cytoskeletal dynamics, cell motility, and contraction. The diagram below illustrates the canonical ROCK signaling pathway.



Biochemical Kinase Assay Workflow



Cell-Based Assay Workflow for CAY10746

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References

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